

A Comprehensive Technical Guide to 3-Bromo-4'-ethylbenzophenone

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Compound of Interest

Compound Name: 3-Bromo-4'-ethylbenzophenone

CAS No.: 844879-29-4

Cat. No.: B1273309

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-4'-ethylbenzophenone, with the CAS number 5334-38-3, is a substituted aromatic ketone. Its structure, featuring a benzophenone core with a bromine atom on one phenyl ring and an ethyl group on the other, makes it a valuable intermediate in organic synthesis. The benzophenone scaffold is a prevalent structure in medicinal chemistry, found in numerous natural products and synthetic compounds with a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties. The presence of the bromine atom provides a reactive handle for further functionalization through various cross-coupling reactions, while the ethyl group can influence the molecule's lipophilicity and binding interactions with biological targets. This guide offers an in-depth look at the synthesis, properties, and potential applications of **3-Bromo-4'-ethylbenzophenone**, providing a crucial resource for researchers in drug discovery and materials science.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromo-4'-ethylbenzophenone** is presented in the table below. These properties are essential for its handling, characterization, and application in various chemical reactions.

Property	Value	Source
CAS Number	5334-38-3	Internal
Molecular Formula	C ₁₅ H ₁₃ BrO	PubChemLite[1]
Molecular Weight	289.17 g/mol	PubChemLite[1]
IUPAC Name	(3-bromophenyl)(4-ethylphenyl)methanone	PubChemLite[1]
SMILES	<chem>CCC1=CC=C(C=C1)C(=O)C2=CC(=CC=C2)Br</chem>	PubChemLite[1]
Predicted XlogP	4.8	PubChemLite[1]

Synthesis of 3-Bromo-4'-ethylbenzophenone

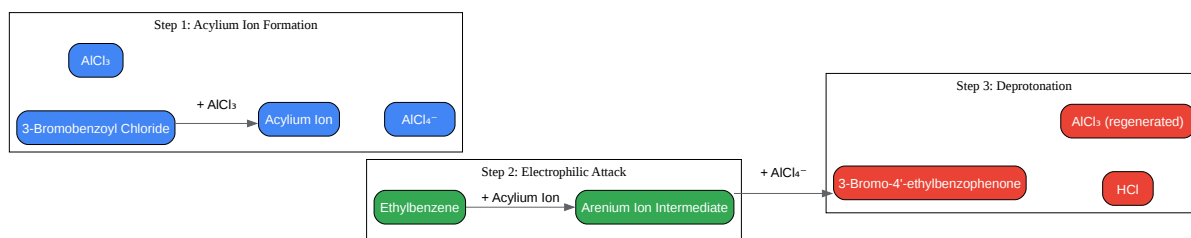
The most common and efficient method for the synthesis of substituted benzophenones is the Friedel-Crafts acylation.[2][3][4][5] This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride using a strong Lewis acid catalyst.[6] For the synthesis of **3-Bromo-4'-ethylbenzophenone**, this would typically involve the reaction of ethylbenzene with 3-bromobenzoyl chloride in the presence of a Lewis acid like aluminum chloride (AlCl₃).

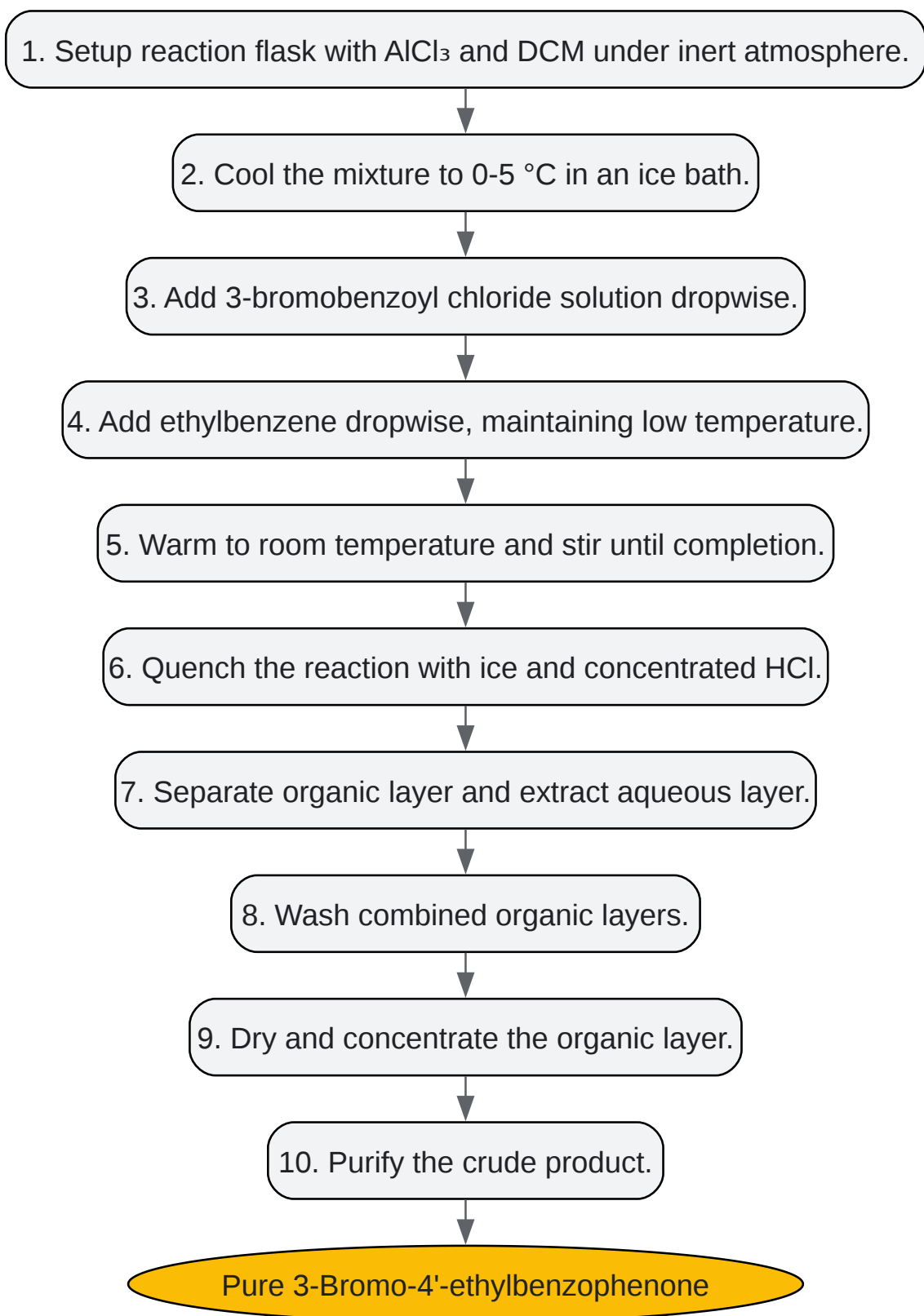
Reaction Mechanism: Friedel-Crafts Acylation

The mechanism of the Friedel-Crafts acylation proceeds through the formation of a highly electrophilic acylium ion.[5][6]

- **Formation of the Acylium Ion:** The Lewis acid catalyst (e.g., AlCl₃) coordinates to the chlorine atom of the 3-bromobenzoyl chloride, making it a better leaving group. The subsequent cleavage of the carbon-chlorine bond generates a resonance-stabilized acylium ion.[5]

- **Electrophilic Attack:** The electron-rich ethylbenzene ring acts as a nucleophile and attacks the electrophilic acylium ion. The ethyl group is an ortho-, para-directing activator, meaning the acylation will predominantly occur at the para position due to steric hindrance at the ortho positions.
- **Deprotonation and Regeneration of the Aromatic System:** A weak base, such as the AlCl_4^- complex formed in the first step, removes a proton from the intermediate carbocation (arenium ion). This step restores the aromaticity of the ring and regenerates the Lewis acid catalyst.^[6]





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Sources

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